

# Application Notes and Protocols for PFI-653 in Animal Models

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## Compound of Interest

Compound Name: **PFI-653**

Cat. No.: **B611787**

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These application notes provide detailed protocols for the in vivo use of **PFI-653**, a potent and selective chemical probe. The primary application discussed is in a glioblastoma xenograft mouse model, where **PFI-653** is used to enhance the anti-cancer effects of temozolomide.

## Quantitative Data Summary

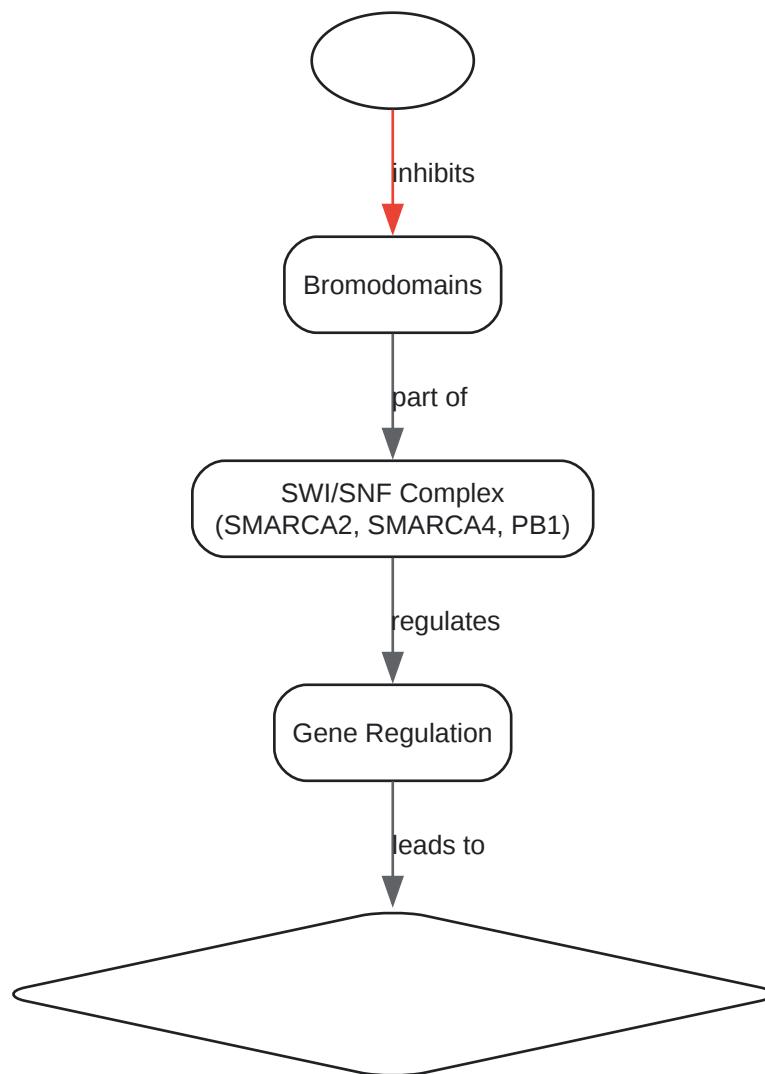
The following table summarizes the key quantitative data for the in vivo administration of **PFI-653** in a mouse model.[\[1\]](#)

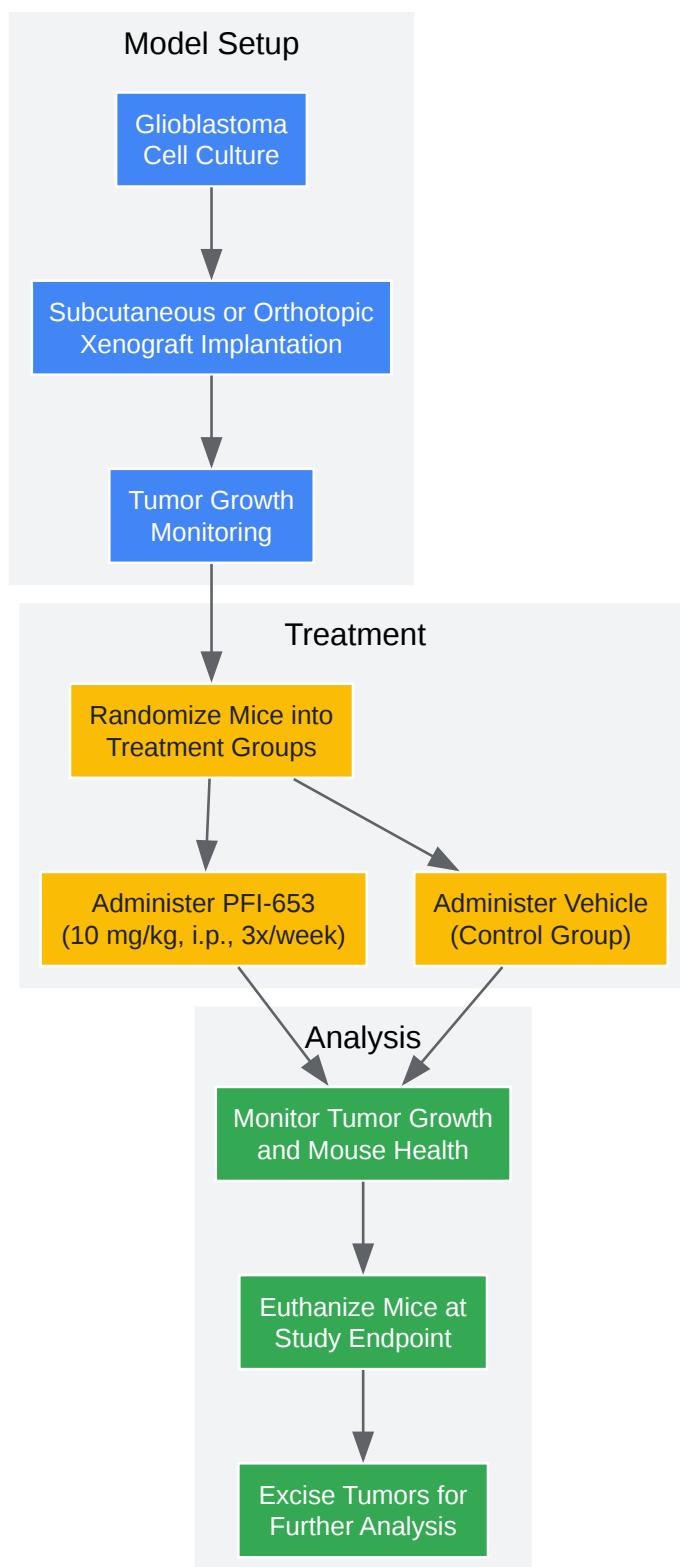
Parameter	Details
Mouse Model	Glioblastoma Xenograft
Administration Route	Intraperitoneal (i.p.) Injection
Dosage	10 mg/kg
Frequency	Three times a week
Application	To enhance the anti-cancer effects of temozolomide

## Signaling Pathway

**PFI-653** targets the bromodomains of the SWI/SNF chromatin remodeling complex subunits SMARCA2 and SMARCA4, as well as the polybromo-1 (PB1) subunit. By inhibiting these

bromodomains, **PFI-653** disrupts their function in gene regulation. This mechanism is of particular interest in oncology for its potential to sensitize cancer cells to DNA-damaging chemotherapy.[\[1\]](#)





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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
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